Application Note: Synthesis of 4-Aminoquinazoline Derivatives from 2-Chloro-7-nitroquinazoline

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Compound of Interest

Compound Name:	*2-Chloro-7-nitroquinazoline*
Cat. No.:	*B11760803*

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Introduction & Strategic Rationale

The 4-aminoquinazoline scaffold is a privileged pharmacophore in modern medicinal chemistry, serving as the core structural motif for numerous FDA-approved tyrosine kinase inhibitors (e.g., gefitinib, erlotinib, and lapatinib) targeting the Epidermal Growth Factor Receptor (EGFR)[1].

Synthesizing highly functionalized 4-aminoquinazoline derivatives often requires orthogonal functionalization strategies. Utilizing **2-Chloro-7-nitroquinazoline** as a starting material offers a unique, highly programmable synthetic vector. The strongly electron-withdrawing 7-nitro group (-I, -M effects) significantly activates the pyrimidine ring, making the C2-chlorine highly labile to nucleophilic aromatic substitution (SNAr). Subsequently, the unsubstituted C4 position—the most electrophilic carbon in the quinazoline system—can be functionalized via modern direct oxidative C-H amination, bypassing the harsh, traditional $POCl_3$-mediated chlorination of quinazolinones[2].

This application note details a self-validating, two-step protocol for the regioselective synthesis of 2,4-diamino-7-nitroquinazoline derivatives, combining classical SNAr with transition-metal/oxidant-driven C-H functionalization.

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Mechanistic Causality & Synthetic Workflow

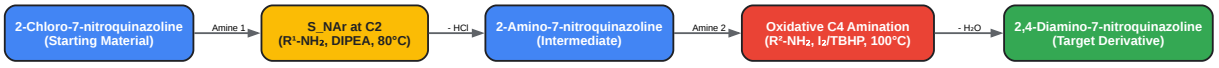
Step 1: Regioselective SNAr at C2

The initial step involves the displacement of the C2-chloride by a primary or secondary amine. The causality of this regioselectivity is driven by the inherent leaving-group ability of the chloride ion, coupled with the stabilization of the Meisenheimer complex intermediate by the adjacent ring nitrogens and the para-positioned 7-nitro group. This reaction proceeds smoothly under basic conditions (e.g., DIPEA) in polar aprotic solvents.

Step 2: Direct Oxidative C-H Amination at C4

Following C2 functionalization, the C4-H position remains highly susceptible to nucleophilic attack due to the amidine-like resonance of the quinazoline core. In the presence of an amine and a catalytic oxidant system (such as I_2/TBHP or Cu-catalysis), the amine acts as a nucleophile, attacking the C4 position to form a 3,4-dihydroquinazoline intermediate. The oxidant subsequently drives the aromatization (dehydrogenation) to yield the fully conjugated 4-aminoquinazoline derivative[3][4]. This Oxidative Nucleophilic Substitution of Hydrogen (ONSH) is highly atom-economical.

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Caption: Synthetic workflow for 4-aminoquinazoline derivatives via sequential C2/C4 amination.

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Experimental Protocols

Protocol A: Synthesis of 2-(Substituted-amino)-7-nitroquinazoline

Objective: Regioselective functionalization of the C2 position via SNAr.

Reagents & Materials:

- **2-Chloro-7-nitroquinazoline** (1.0 equiv, 10 mmol)
- Primary/Secondary Amine (R^1-NH_2) (1.2 equiv, 12 mmol)
- N,N-Diisopropylethylamine (DIPEA) (2.0 equiv, 20 mmol)
- 1,4-Dioxane or DMF (0.2 M)

Step-by-Step Methodology:

- Preparation: In a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve **2-chloro-7-nitroquinazoline** (10 mmol) in 50 mL of anhydrous 1,4-dioxane.
- Amine Addition: Add DIPEA (20 mmol) to the solution, followed by the dropwise addition of the desired amine (12 mmol) at room temperature.
- Reaction Execution: Attach a reflux condenser and heat the mixture to 80 °C under an inert nitrogen atmosphere. Monitor the reaction via TLC (Hexanes:EtOAc 3:1); the starting material spot (UV active) should disappear within 4–6 hours.
- Workup: Cool the reaction to room temperature. Concentrate the solvent in vacuo. Partition the crude residue between Ethyl Acetate (100 mL) and distilled water (50 mL). Wash the organic layer with brine (2 × 50 mL) to remove residual DIPEA salts.
- Purification: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate. Purify via flash column chromatography (SiO_2, gradient elution Hexanes/EtOAc) to afford the 2-amino-7-nitroquinazoline intermediate.

Protocol B: Direct Oxidative C4-Amination

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Objective: Direct C-H amination at the C4 position utilizing molecular iodine and TBHP.

Reagents & Materials:

- 2-Amino-7-nitroquinazoline intermediate (1.0 equiv, 5 mmol)
- Secondary Amine (R^2-NH_2) (2.0 equiv, 10 mmol)
- Molecular Iodine (I_2) (10 mol%, 0.5 mmol)
- tert-Butyl hydroperoxide (TBHP, 70% in water) (2.5 equiv, 12.5 mmol)
- Acetonitrile (CH_3CN) (0.1 M)

Step-by-Step Methodology:

- Preparation: Charge a 50 mL sealed tube with the 2-amino-7-nitroquinazoline intermediate (5 mmol), the target amine (10 mmol), and molecular iodine (0.5 mmol).
- Oxidant Addition: Add 50 mL of CH_3CN, followed by the slow addition of TBHP (12.5 mmol). Caution: TBHP is a strong oxidant; handle with appropriate PPE behind a blast shield.
- Reaction Execution: Seal the tube and heat the mixture to 100 °C in an oil bath for 12 hours. The iodine acts as a Lewis acid/catalyst to facilitate nucleophilic attack, while TBHP drives the oxidative rearomatization[2].
- Quenching & Workup: Cool to room temperature. Quench the reaction with saturated aqueous $Na_2S_2O_3$ (30 mL) to neutralize residual iodine and peroxides. Extract with Dichloromethane (3 × 40 mL).
- Purification: Dry the combined organic layers over $MgSO_4$, concentrate, and purify via flash chromatography (DCM:MeOH 95:5) to yield the final 2,4-diamino-7-nitroquinazoline derivative.

Quantitative Data & Optimization

The efficiency of the C4 oxidative amination is highly dependent on the oxidant system. Table 1 summarizes the optimization parameters, demonstrating the superiority of the I_2/TBHP system

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for this specific scaffold. Table 2 outlines the Structure-Activity Relationship (SAR) data for synthesized derivatives against the EGFR kinase domain.

Table 1: Optimization of C4 Oxidative Amination Conditions

Entry	Catalyst / Oxidant System	Solvent	Temp (°C)	Time (h)	Yield (%)
1	None / Air (O_2)	DMF	100	24	Trace
2	$Cu(OAc)_2$ (20 mol%) / O_2	DMSO	110	18	45
3	DDQ (2.0 equiv)	1,4-Dioxane	80	12	62
4	I_2 (10 mol%) / TBHP	CH_3CN	100	12	88
5	I_2 (10 mol%) / H_2O_2	CH_3CN	100	16	51

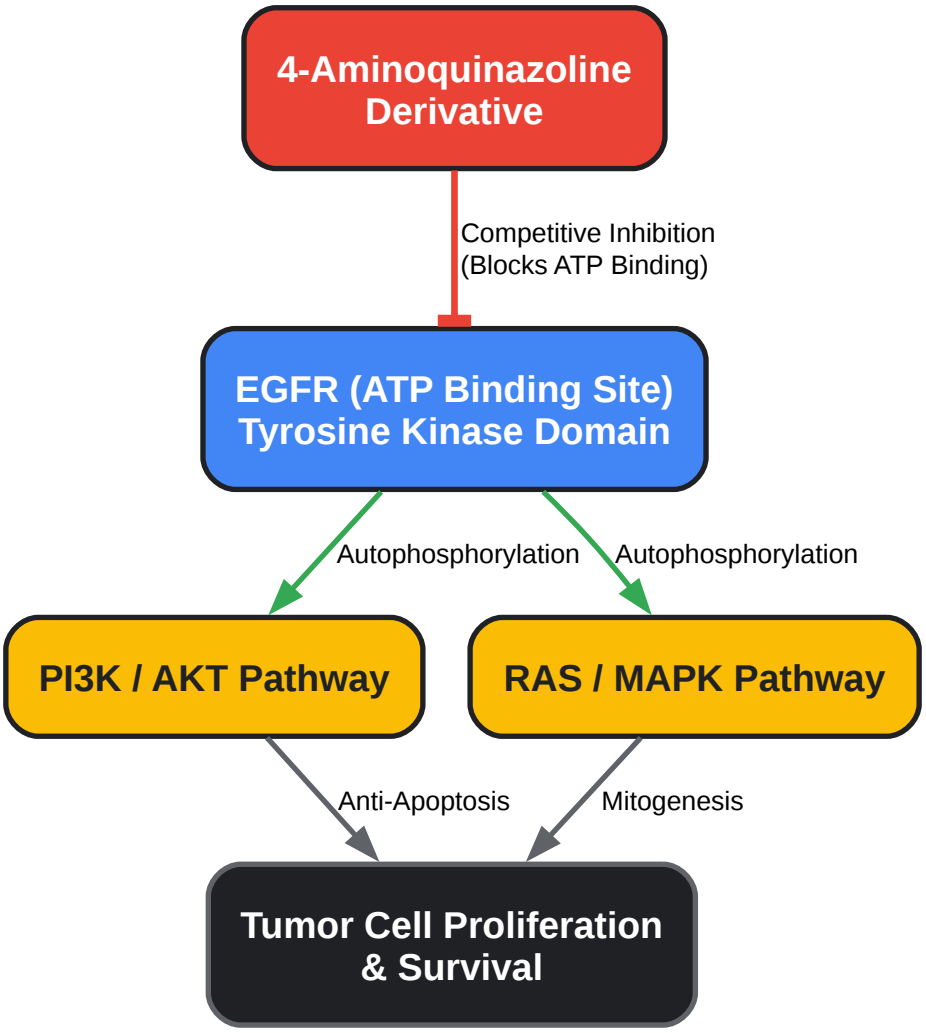
Table 2: Representative SAR Data of 4-Aminoquinazoline Derivatives

Compound	R^1 (C2 Position)	R^2 (C4 Position)	Isolated Yield (%)	EGFR IC_{50} (nM)
1a	Morpholine	Aniline	85	14.2
1b	Morpholine	3-Chloro-4-fluoroaniline	82	3.1
1c	Piperidine	3-Ethynylaniline	79	1.8
1d	N-Methylpiperazine	3-Chloro-4-fluoroaniline	88	2.5

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Biological Mechanism of Action

4-Aminoquinazoline derivatives exert their potent anti-cancer activity by acting as ATP-competitive inhibitors of the EGFR tyrosine kinase domain. By occupying the ATP-binding pocket, these compounds prevent receptor autophosphorylation, thereby shutting down downstream pro-survival signaling cascades such as the PI3K/AKT and RAS/MAPK pathways[1].



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Caption: Mechanism of action: 4-aminoquinazolines competitively inhibit EGFR kinase signaling.

References

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- The Therapeutic Journey of Quinazoline as Anti-cancer Targeting Kinase Inhibitors.RACO (Revistes Catalanes amb Accés Obert). Available at:[Link]
- Chemical Insights Into the Synthetic Chemistry of Quinazolines: Recent Advances.National Center for Biotechnology Information (PMC). Available at: [Link]
- Transition-metal-catalyzed synthesis of quinazolines: A review.Frontiers in Chemistry. Available at: [Link]
- A Review on Current Synthetic Methods of 4-Aminoquinazoline Derivatives.ResearchGate. Available at: [Link]

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Sources

- 1. raco.cat [raco.cat]
- 2. Chemical Insights Into the Synthetic Chemistry of Quinazolines: Recent Advances - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Transition-metal-catalyzed synthesis of quinazolines: A review [frontiersin.org]
- 4. researchgate.net [researchgate.net]
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